

Application Notes and Protocols: Preparation of 0.5 M Diammonium EDTA Stock Solution

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Compound of Interest

Compound Name: *Diammonium EDTA*

Cat. No.: *B1586234*

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Introduction

Ethylenediaminetetraacetic acid (EDTA) is a powerful chelating agent widely utilized in biological and chemical laboratories to sequester divalent and trivalent metal ions. Its ability to bind metal ions makes it an essential component in various applications, including the inhibition of metal-dependent enzymes like DNases and RNases, as a stabilizer in drug formulations, and in cell culture media. **Diammonium EDTA** ((NH₄)₂EDTA) serves as an alternative to the more common disodium EDTA, particularly in applications where the presence of sodium ions is undesirable.

This document provides a comprehensive protocol for the preparation, sterilization, and storage of a 0.5 M **diammonium EDTA** stock solution for laboratory use.

Quantitative Data Summary

The preparation of the stock solution requires precise measurements of the solute and solvent. The table below summarizes the necessary quantitative data for preparing a 0.5 M solution, referencing the anhydrous form of **diammonium EDTA**.

Parameter	Value	Notes
Chemical Name	Diammonium ethylenediaminetetraacetate	
Molecular Formula	C ₁₀ H ₂₂ N ₄ O ₈	Anhydrous[1]
Molecular Weight (MW)	326.30 g/mol	Anhydrous[1][2]
Target Molarity	0.5 M	
Mass for 1 L	163.15 g	Calculated as (0.5 mol/L) * (326.30 g/mol) * (1 L)
Mass for 500 mL	81.58 g	Calculated for 0.5 L
Mass for 100 mL	16.32 g	Calculated for 0.1 L
Initial pH of Solution	~4.4 - 5.0	The powder will not fully dissolve until the pH is adjusted upwards.[2][3]
Final pH	8.0	Standard for most molecular biology applications.

Note: Commercial **diammonium EDTA** may be available as a hydrate. Always verify the molecular weight from the manufacturer's certificate of analysis and adjust the required mass accordingly.

Experimental Protocol

This protocol details the preparation of 1 liter of 0.5 M **Diammonium EDTA**, pH 8.0.

1. Materials and Equipment:

- **Diammonium EDTA** powder (MW = 326.30 g/mol)
- High-purity, nuclease-free water (e.g., Milli-Q or deionized)
- Ammonium hydroxide (NH₄OH) solution, concentrated or 5 M

- 2 L beaker
- 1 L graduated cylinder
- Magnetic stirrer and stir bar
- Calibrated pH meter
- Weighing scale
- Spatula and weigh boat
- Autoclave or 0.22 μm sterile filter unit
- Sterile storage bottles

2. Step-by-Step Methodology:

- Measure Water: Pour 800 mL of high-purity water into a 2 L beaker. This initial reduced volume allows for the addition of a pH-adjusting solution.
- Weigh **Diammonium EDTA**: Accurately weigh 163.15 g of **diammonium EDTA** powder.
- Add Powder to Water: Place the beaker on a magnetic stirrer with a stir bar. Slowly add the weighed **diammonium EDTA** powder to the water while stirring. The solution will appear milky or cloudy, as the EDTA will not dissolve at its initial acidic pH.^{[2][3]}
- Adjust pH: While continuously stirring, slowly add ammonium hydroxide (NH_4OH) dropwise to the suspension. Monitor the pH of the solution using a calibrated pH meter.
 - Critical Step: Continue adding ammonium hydroxide until the powder completely dissolves and the pH reaches 8.0. The solution will become clear as the pH approaches this value. Be patient, as this step can take time.
 - Note: Using ammonium hydroxide instead of sodium hydroxide (NaOH) is recommended to avoid introducing sodium ions into the stock solution.

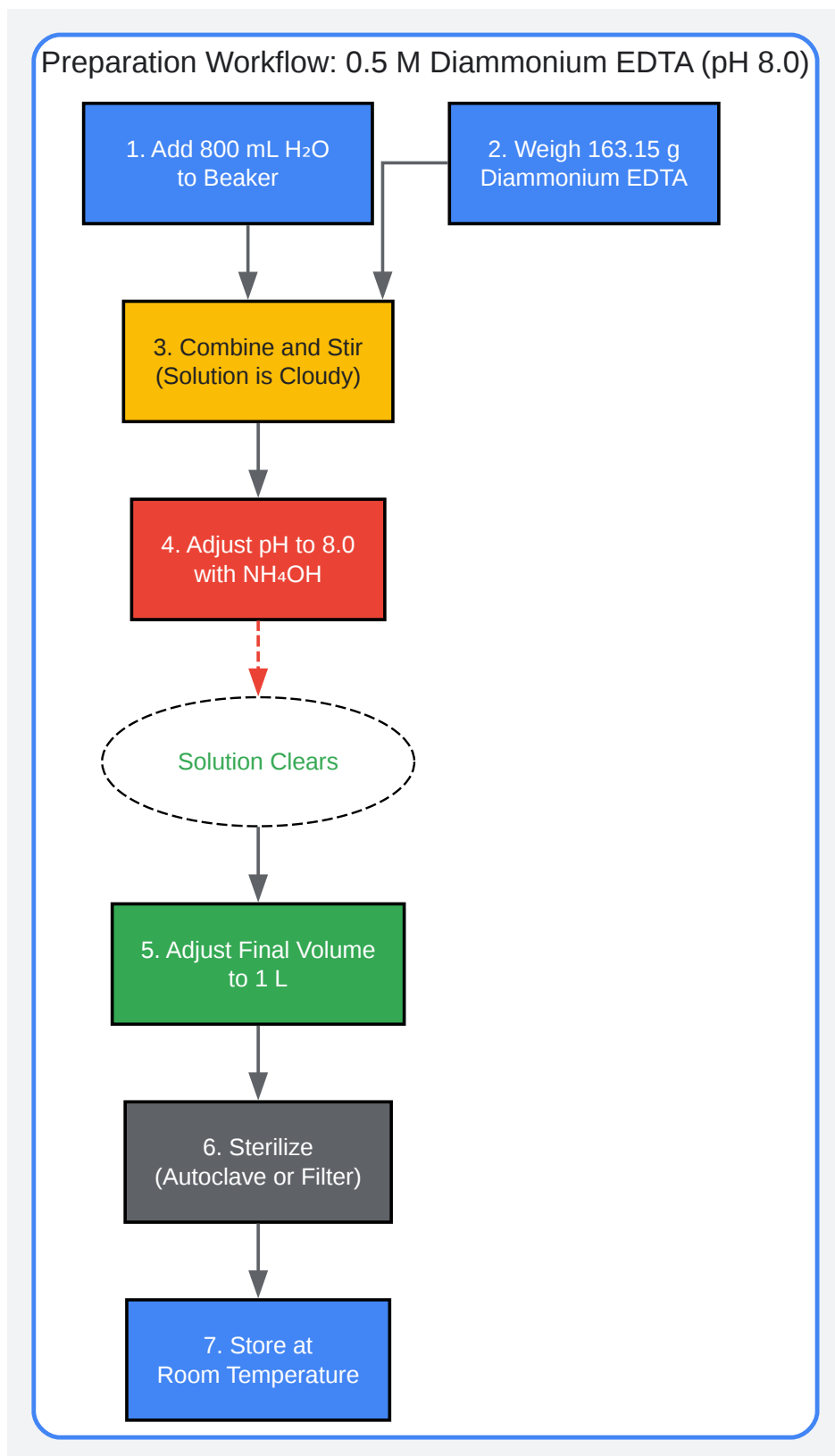
- Final Volume Adjustment: Once the EDTA is fully dissolved and the pH is stable at 8.0, carefully remove the pH probe and stir bar. Transfer the solution to a 1 L graduated cylinder. Add high-purity water to bring the final volume to exactly 1 L.
- Sterilization:
 - Autoclaving (Recommended): Transfer the solution into a suitable, autoclave-safe bottle with a loosened cap and autoclave for 20 minutes at 121°C and 15 psi.
 - Sterile Filtration: Alternatively, for applications sensitive to autoclaving, pass the solution through a 0.22 µm sterile filter unit into a sterile final container.
- Storage: Store the sterilized 0.5 M **diammonium EDTA** solution at room temperature.^[4] It is stable for at least one year under these conditions.

Safety and Handling Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat, when handling **diammonium EDTA** powder and its solutions.^{[5][6]}
- Handle ammonium hydroxide in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **diammonium EDTA** before use.^{[5][7]} In case of eye or skin contact, flush the affected area with copious amounts of water for at least 15 minutes.^{[5][8]}
- Fire may produce irritating or poisonous gases.^{[8][9]}

Visual Workflow Diagram

The following diagram illustrates the key steps in the preparation of the 0.5 M **diammonium EDTA** stock solution.



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Caption: Workflow for preparing 0.5 M **Diammonium EDTA** solution.

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